

Introduction: Understanding the Profile of 3-Bromo-5-methylphenol

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Compound of Interest

Compound Name: 3-Bromo-5-methylphenol

Cat. No.: B1280546

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3-Bromo-5-methylphenol (CAS No: 74204-00-5) is a halogenated aromatic alcohol used as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its molecular structure, featuring reactive bromo and hydroxyl groups, makes it a versatile building block in organic synthesis, particularly for coupling reactions in the development of novel chemical entities.^[2] However, the same reactivity that makes it valuable also necessitates a thorough understanding of its hazard profile to ensure the safety of researchers and scientists.

This guide provides a comprehensive overview of the critical safety data for **3-Bromo-5-methylphenol**. Moving beyond a simple recitation of Safety Data Sheet (SDS) sections, we will explore the causal links between its chemical properties and the required safety protocols, offering a practical framework for risk assessment and management in a laboratory setting.

Physicochemical and Chemical Identity

A foundational understanding of a compound's physical properties is the first step in a robust safety assessment. These characteristics influence its behavior under various laboratory conditions, from storage to reaction, and inform decisions on handling and emergency response.

Structural and Identifying Information

The unique arrangement of functional groups on the phenol ring dictates the molecule's reactivity and toxicological profile.

Caption: Chemical Structure of **3-Bromo-5-methylphenol**.

Key Physicochemical Data

The following table summarizes essential quantitative data. This compound is a solid at room temperature, with a relatively high boiling point, indicating low volatility under standard conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₇ BrO	[3][4][5]
Molecular Weight	187.03 g/mol	[2][3][4]
Appearance	White Solid / Colorless crystalline solid	[1][6][7]
Melting Point	61-62 °C	[1][2][6]
Boiling Point	249 °C	[1][2][6]
Flash Point	105 °C	[6][7]
Density	~1.6 g/cm ³	[6][7]
Solubility	Soluble in alcohol, ether, and chlorinated solvents; slightly soluble in water.	[7]
CAS Number	74204-00-5	[1][3][4]

Hazard Identification and Risk Assessment

3-Bromo-5-methylphenol is classified under the Globally Harmonized System (GHS) as a hazardous substance. Understanding these classifications is critical for performing an accurate risk assessment before any experimental work begins.

GHS Hazard Classifications

The compound is associated with the following hazard statements:

- H302: Harmful if swallowed.[3][6][8] This indicates acute oral toxicity. Ingestion can lead to significant adverse health effects.
- H315: Causes skin irritation.[3][8] Direct contact with the skin is likely to cause inflammation, redness, or irritation.
- H319: Causes serious eye irritation.[3][8] Contact with the eyes can cause significant irritation, potentially leading to damage if not addressed immediately.
- H335: May cause respiratory irritation.[3][8] Inhalation of dust or powder can irritate the respiratory tract, leading to coughing and discomfort.

The signal word associated with these hazards is "Warning".[3]

Exposure Control and Personal Protection

A multi-layered approach, combining engineering controls and personal protective equipment (PPE), is essential to mitigate the risks identified above. The choice of controls is directly dictated by the compound's hazard profile.

Engineering Controls

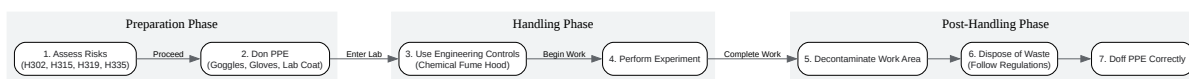
- Chemical Fume Hood: Due to the risk of respiratory irritation (H335), all handling of solid **3-Bromo-5-methylphenol** that could generate dust, as well as any work with its solutions, must be performed in a certified chemical fume hood. This is the primary method for preventing inhalation exposure.
- Safety Showers and Eyewash Stations: These must be readily accessible in any laboratory where the compound is handled.[9] Their proximity is critical for immediate decontamination in the event of a significant splash or eye contact.

Personal Protective Equipment (PPE)

The selection of PPE is a non-negotiable aspect of safe handling.

- Eye Protection: Chemical safety goggles are mandatory to protect against splashes and airborne particles, directly addressing the H319 "serious eye irritation" hazard.[7]

- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn to prevent skin contact, mitigating the H315 "skin irritation" hazard.[7]
- Body Protection: A standard laboratory coat should be worn to protect against incidental skin contact.



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Caption: Standard workflow for the safe handling of **3-Bromo-5-methylphenol**.

Emergency and First-Aid Procedures

Immediate and correct first-aid response is crucial to minimizing harm following accidental exposure.

Step-by-Step First-Aid Protocols

- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.[9]
 - Remove contact lenses if present and easy to do. Continue rinsing.[9]
 - Seek immediate medical attention.
- Skin Contact:
 - Immediately remove all contaminated clothing.
 - Wash the affected skin area with plenty of soap and water for at least 15 minutes.[9]

- If skin irritation occurs or persists, seek medical attention.^[9]
- Inhalation:
 - Move the individual to fresh air immediately.
 - If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.
 - Seek medical attention if symptoms persist.
- Ingestion:
 - Do NOT induce vomiting.
 - Rinse the mouth thoroughly with water.^[9]
 - Seek immediate medical attention.

Handling, Storage, and Disposal

Proper long-term handling and storage practices are vital for maintaining the chemical's integrity and preventing accidental exposure or dangerous reactions.

Handling and Storage Protocol

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.^{[7][9][10]} Recommended storage is at room temperature.^{[2][4][6]}
- Incompatibilities: Keep away from strong oxidizing agents, heat, flames, and sparks.^[7] The phenolic hydroxyl group can react with strong bases, and the aromatic ring can undergo further reactions.
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.^[9]

Accidental Release and Disposal

- Spill Cleanup:

- Evacuate the area and ensure adequate ventilation.
- Wear all required PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material like sand or vermiculite.[10]
- Sweep up the absorbed material and place it into a suitable, tightly closed container for disposal.[9]
- Do not allow the material to enter drains or waterways.[10]
- Waste Disposal: Dispose of the chemical and any contaminated materials as special waste, in strict accordance with all local, state, and federal regulations at an approved waste disposal facility.[10]

Stability and Reactivity

Understanding the chemical's stability is key to preventing hazardous reactions.

- Reactivity: **3-Bromo-5-methylphenol** is generally stable under recommended storage conditions.
- Conditions to Avoid: Avoid exposure to heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Combustion may produce toxic fumes of carbon monoxide and hydrogen bromide.

Conclusion

As a Senior Application Scientist, it is my experience that true laboratory safety is not achieved by merely possessing a Safety Data Sheet, but by actively integrating its principles into a dynamic risk assessment framework. For **3-Bromo-5-methylphenol**, the primary hazards—oral toxicity, irritation to skin, eyes, and respiratory tract—are well-defined. The causality is clear: its chemical nature dictates the need for stringent controls. By adhering to the engineering controls, PPE requirements, and emergency protocols detailed in this guide,

researchers can confidently utilize this valuable synthetic intermediate while upholding the highest standards of laboratory safety.

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